

The Solubility and Stability of γ -Himachalene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *gamma-HIMACHALENE*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of γ -himachalene, a naturally occurring sesquiterpene hydrocarbon. Given the limited availability of direct experimental data for purified γ -himachalene, this document combines established principles of terpene chemistry, data from related compounds, and standardized experimental protocols to offer a robust resource for formulation development, analytical method design, and stability testing.

Core Concepts: Understanding γ -Himachalene

γ -Himachalene ($C_{15}H_{24}$, Molar Mass: 204.35 g/mol) is a bicyclic sesquiterpene found predominantly in the essential oils of various plants, most notably Cedarwood (*Cedrus atlantica*).^[1] Its hydrocarbon structure renders it hydrophobic and lipophilic.

Solubility Profile

Direct quantitative solubility data for γ -himachalene in a range of solvents is not extensively documented in publicly available literature. However, based on its non-polar chemical structure, a qualitative and predicted solubility profile can be established. γ -Himachalene is expected to be soluble in non-polar organic solvents and lipids, and poorly soluble in polar solvents, particularly water.

Table 1: Predicted Solubility of γ -Himachalene in Common Solvents

Solvent Class	Representative Solvents	Predicted Solubility	Rationale
Non-Polar	Hexane, Cyclohexane, Toluene	High	"Like dissolves like" principle; γ -himachalene is a non-polar hydrocarbon.
Slightly Polar	Diethyl Ether, Dichloromethane	High	Capable of dissolving non-polar compounds.
Polar Aprotic	Acetone, Ethyl Acetate	Moderate	May exhibit some solubility due to London dispersion forces.
Polar Protic	Ethanol, Methanol	Low to Moderate	Limited solubility is expected; may be soluble in lower alcohols to some extent.
Highly Polar	Water	Very Low / Insoluble	As a hydrocarbon, γ -himachalene is hydrophobic.

Stability Characteristics

The stability of γ -himachalene is influenced by environmental factors such as oxygen, light, and temperature. As an unsaturated hydrocarbon, it is susceptible to oxidation.

Table 2: Predicted Stability of γ -Himachalene under Various Conditions

Condition	Potential Degradation Pathway	Expected Stability	Notes
Air/Oxygen	Oxidation of double bonds	Low to Moderate	Can lead to the formation of epoxides, aldehydes, and ketones. The presence of antioxidants can improve stability.
Light (UV)	Photo-oxidation, Isomerization	Low to Moderate	Light can catalyze oxidation reactions. Storage in amber or opaque containers is recommended.
Elevated Temperature	Thermal Degradation, Oxidation	Low to Moderate	Increased temperature accelerates oxidation and can lead to rearrangements.
Acidic Conditions	Isomerization, Rearrangement	Low	Acidic environments can catalyze double bond migration and skeletal rearrangements.
Alkaline Conditions	Generally Stable	High	Typically more stable under basic conditions compared to acidic conditions.

Experimental Protocols

Determination of Solubility

A standard method for determining the solubility of a compound like γ -himachalene is the shake-flask method followed by quantification using gas chromatography-mass spectrometry (GC-MS).

Protocol: Shake-Flask Solubility Assay

- Preparation of Saturated Solutions:
 - Add an excess amount of γ -himachalene to a series of vials, each containing a different solvent of interest.
 - Seal the vials to prevent solvent evaporation.
 - Agitate the vials at a constant temperature (e.g., 25 °C) for a defined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solute:
 - Allow the vials to stand undisturbed for a period to allow undissolved material to sediment.
 - Carefully collect a known volume of the supernatant, ensuring no solid material is transferred. Filtration through a solvent-compatible filter (e.g., PTFE) may be necessary.
- Quantification:
 - Prepare a series of calibration standards of γ -himachalene in the respective solvent.
 - Dilute the collected supernatant with the same solvent to a concentration within the calibration range.
 - Analyze the diluted samples and calibration standards by GC-MS.
 - Construct a calibration curve and determine the concentration of γ -himachalene in the saturated solution.

Assessment of Stability (Forced Degradation Study)

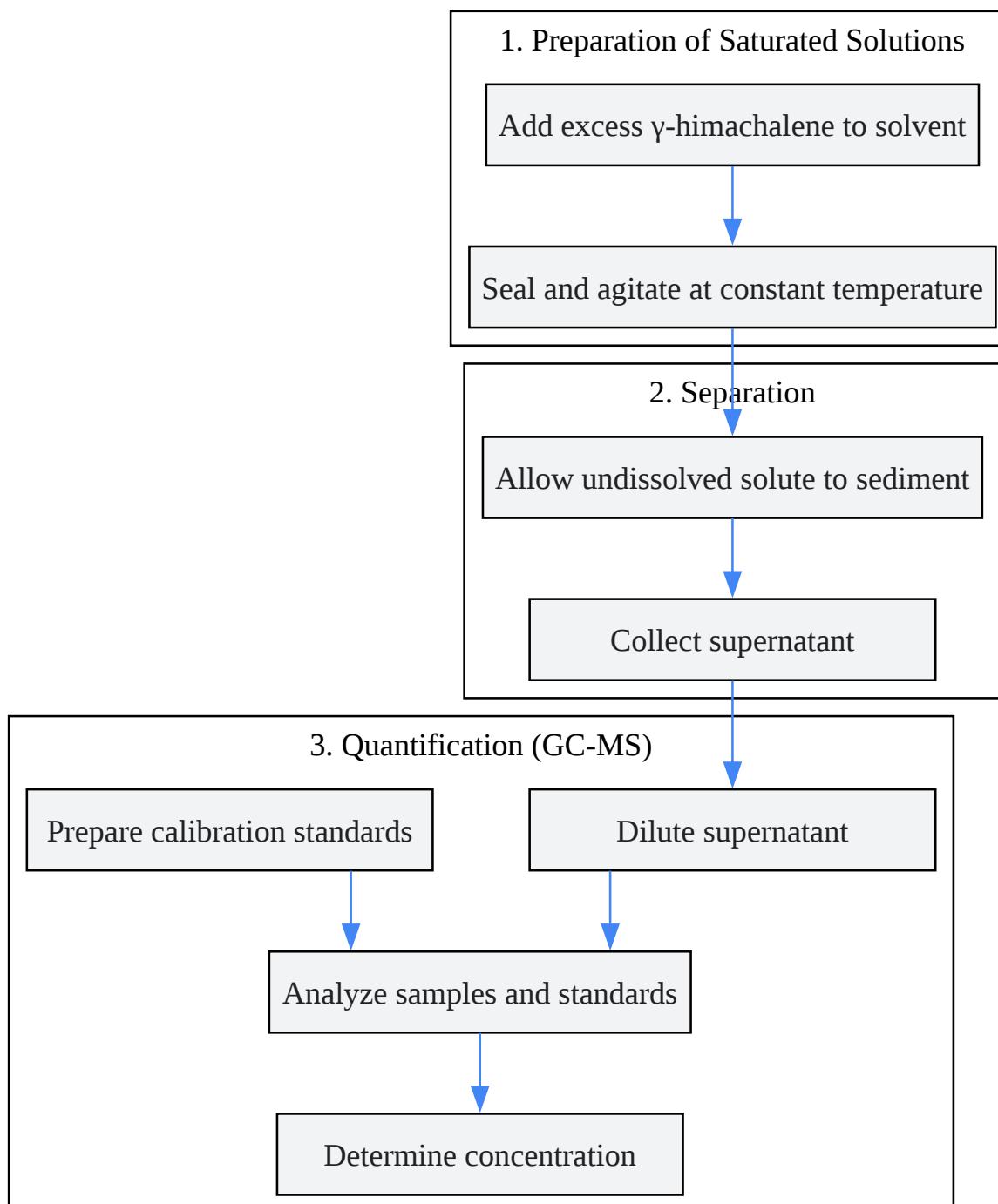
Forced degradation studies are essential to understand the intrinsic stability of a compound and to develop stability-indicating analytical methods.

Protocol: Forced Degradation Study

- Sample Preparation:
 - Prepare stock solutions of γ -himachalene in a suitable inert solvent (e.g., hexane or a solvent in which it is highly soluble and stable).
 - For each stress condition, transfer an aliquot of the stock solution to a separate reaction vessel.
- Application of Stress Conditions:
 - Acid Hydrolysis: Add an acidic solution (e.g., 0.1 M HCl in methanol) and incubate at a controlled temperature (e.g., 60 °C).
 - Base Hydrolysis: Add a basic solution (e.g., 0.1 M NaOH in methanol) and incubate at a controlled temperature.
 - Oxidation: Add an oxidizing agent (e.g., 3% H_2O_2 in a suitable solvent) and incubate at a controlled temperature.
 - Thermal Degradation: Incubate a solution of γ -himachalene at an elevated temperature (e.g., 80 °C).
 - Photostability: Expose a solution of γ -himachalene to a controlled light source (e.g., UV lamp). A control sample should be kept in the dark.
- Time-Point Analysis:
 - At specified time intervals (e.g., 0, 2, 4, 8, 24 hours), withdraw an aliquot from each stress condition.
 - Neutralize the acid and base-stressed samples if necessary.
 - Dilute the samples to a suitable concentration for analysis.

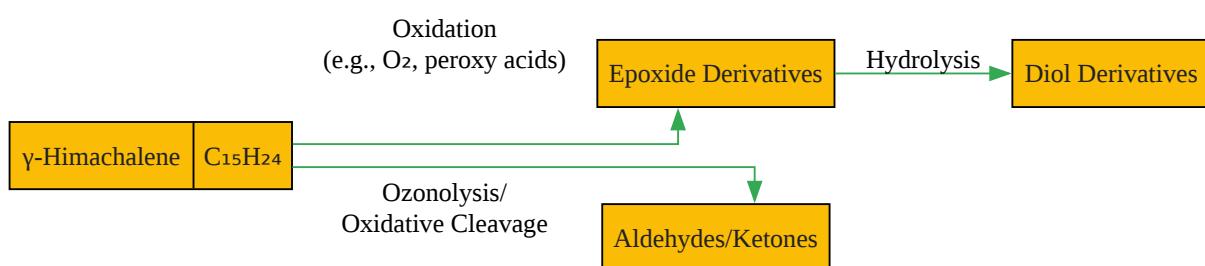
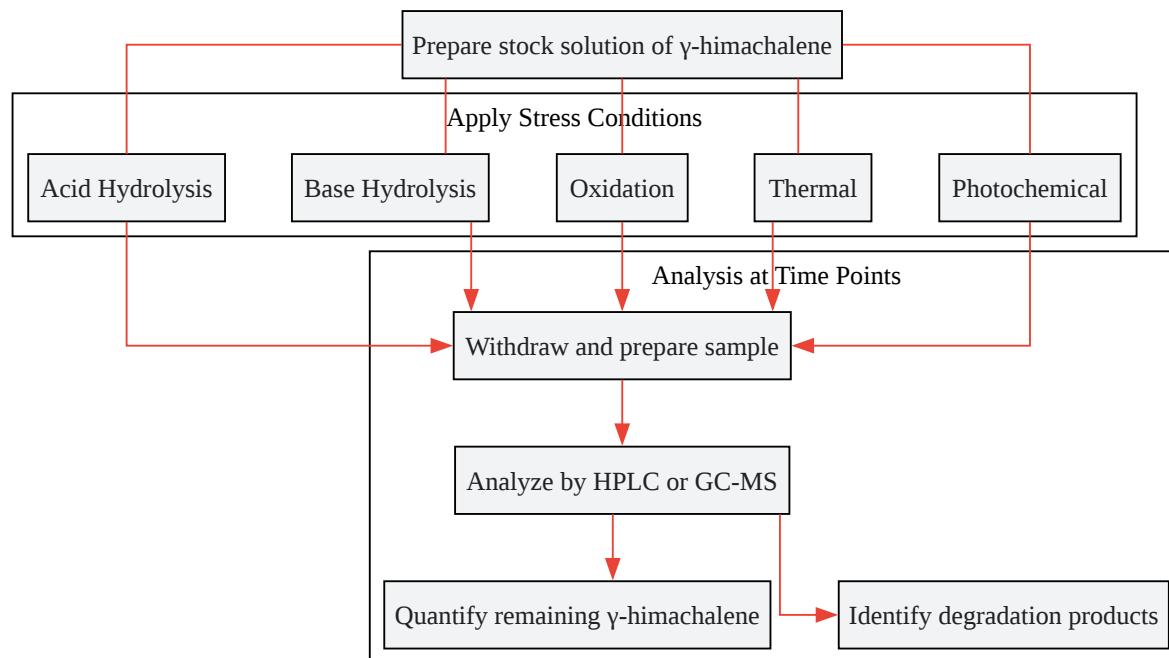
- Quantification and Degradant Profiling:
 - Analyze the samples using a stability-indicating method, typically HPLC with a UV or MS detector, or GC-MS.
 - Quantify the remaining γ -himachalene at each time point to determine the degradation rate.
 - Analyze the chromatograms for the appearance of new peaks, which represent degradation products.

Visualizations



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Caption: Workflow for determining the solubility of γ -himachalene.



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References

- 1. [phcogres.com \[phcogres.com\]](http://phcogres.com)
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